

molecular weight and formula of 2-Bromo-4-iodobenzamide

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Compound of Interest

Compound Name: 2-Bromo-4-iodobenzamide

Cat. No.: B1447311

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Core Physicochemical & Structural Data

A foundational understanding of a molecule's properties is paramount for its effective use in any research or development pipeline. **2-Bromo-4-iodobenzamide** is a di-halogenated aromatic compound whose structure offers distinct reactivity at multiple sites, a feature highly valued in combinatorial chemistry and lead optimization.

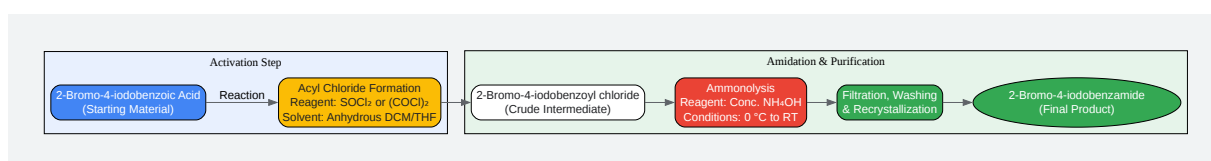
Quantitative Data Summary

The essential physicochemical properties of **2-Bromo-4-iodobenzamide** are summarized below for quick reference.

Property	Value
Molecular Formula	C ₇ H ₅ BrINO[1][2]
Molecular Weight	325.93 g/mol [1][2][3]
IUPAC Name	2-bromo-4-iodobenzamide
CAS Number	1261516-26-0[1][4]
Canonical SMILES	C1=CC(=C(C=C1)Br)C(=O)N[1]
Appearance	Typically an off-white to pale beige solid
Storage	Keep in a dark place, Sealed in dry, Room Temperature[1]

Molecular Structure Diagram

The unique substitution pattern of **2-Bromo-4-iodobenzamide** is the source of its synthetic versatility. The bromine and iodine atoms, along with the amide group, provide multiple handles for subsequent chemical modifications.



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- To cite this document: BenchChem. [molecular weight and formula of 2-Bromo-4-iodobenzamide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1447311#molecular-weight-and-formula-of-2-bromo-4-iodobenzamide]

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